

5-Chloro-2-methoxyisonicotinic acid structure elucidation

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Compound of Interest

Compound Name:	5-Chloro-2-methoxyisonicotinic acid
CAS No.:	88912-22-5
Cat. No.:	B1418798

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An In-Depth Technical Guide to the Structure Elucidation of **5-Chloro-2-methoxyisonicotinic Acid**

Abstract

This technical guide provides a comprehensive, multi-faceted strategy for the unambiguous structure elucidation of **5-Chloro-2-methoxyisonicotinic acid**, a key heterocyclic intermediate in pharmaceutical and agrochemical synthesis.[1] Aimed at researchers, medicinal chemists, and process development scientists, this document moves beyond a simple recitation of analytical techniques. It details the integrated application of mass spectrometry (MS), nuclear magnetic resonance (NMR) spectroscopy, and infrared (IR) spectroscopy. Each section explains the causal logic behind the chosen methodology, outlines detailed experimental protocols, and presents a thorough interpretation of expected data. The guide is designed to serve as a self-validating framework, ensuring the highest degree of scientific integrity and confidence in structural assignment, a critical requirement in modern drug discovery and development.[2]

Introduction: The Significance of 5-Chloro-2-methoxyisonicotinic Acid

5-Chloro-2-methoxyisonicotinic acid belongs to the substituted pyridine class of heterocyclic compounds. These scaffolds are of immense interest in medicinal chemistry due to their prevalence in a wide array of biologically active molecules and FDA-approved drugs.^[3] The specific arrangement of the chloro, methoxy, and carboxylic acid groups on the isonicotinic acid core makes this molecule a versatile building block for creating more complex chemical entities. Its utility as a synthetic intermediate underscores the absolute necessity of confirming its structure with certainty before its incorporation into drug candidates, where even minor structural ambiguities can lead to significant downstream failures in efficacy, safety, or patentability.^{[1][4]}

This guide establishes a robust protocol for confirming the molecular structure, ensuring that researchers can proceed with confidence in their synthetic and developmental endeavors.

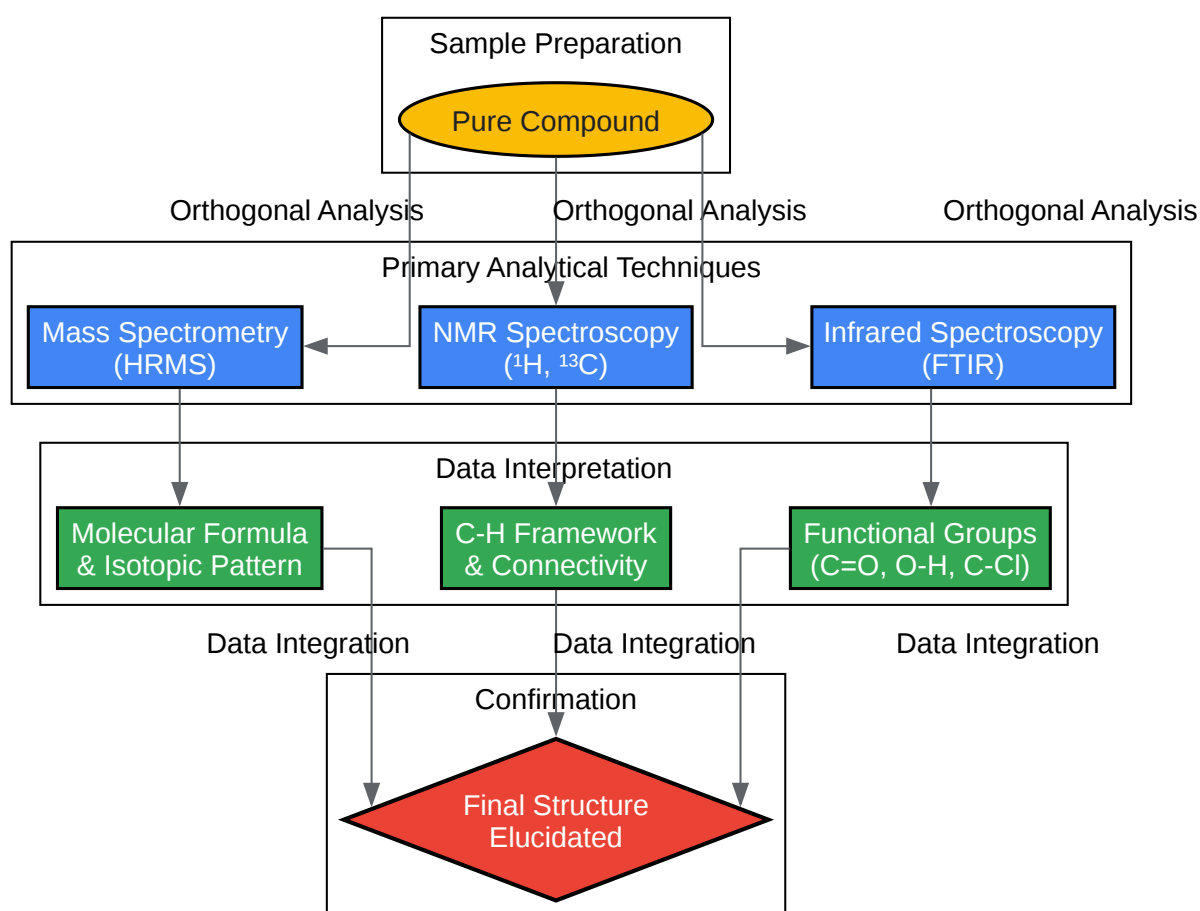
Chemical Identity and Physicochemical Properties

A foundational step in any structural analysis is the compilation of known physical and chemical data.

Property	Value	Source
IUPAC Name	5-Chloro-2-methoxy-4-pyridinecarboxylic acid	N/A
Synonyms	5-Chloro-2-methoxy-isonicotinic acid	N/A
CAS Number	88912-22-5	^[5]
Molecular Formula	C ₇ H ₆ ClNO ₃	^[6]
Molecular Weight	187.58 g/mol	^[6]

The Integrated Analytical Workflow

The definitive elucidation of a molecule like **5-Chloro-2-methoxyisonicotinic acid** cannot rely on a single analytical technique. Instead, an orthogonal and integrated approach is required, where each method provides a unique and complementary piece of the structural puzzle.^[7] Mass spectrometry provides the elemental composition and molecular weight, NMR spectroscopy maps the precise connectivity of the carbon-hydrogen framework, and infrared spectroscopy confirms the presence of key functional groups.



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Caption: Integrated workflow for structure elucidation.

Mass Spectrometry: Defining the Elemental Blueprint

Causality: The first and most fundamental question is the molecule's mass and elemental composition. High-Resolution Mass Spectrometry (HRMS) is the definitive technique for this purpose. It provides a highly accurate mass measurement, allowing for the confident determination of the molecular formula. Furthermore, the presence of a chlorine atom provides a distinct isotopic signature that serves as an immediate validation point.

Experimental Protocol: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** Prepare a dilute solution of the compound (~0.1 mg/mL) in a suitable solvent such as methanol or acetonitrile/water (50:50).
- **Instrumentation:** Utilize an Electrospray Ionization (ESI) source coupled to a Time-of-Flight (TOF) or Orbitrap mass analyzer.
- **Ionization Mode:** Acquire data in both positive ($[M+H]^+$) and negative ($[M-H]^-$) ion modes to maximize information and observe the most stable ion.
- **Mass Range:** Scan a mass range from m/z 50 to 500.
- **Calibration:** Ensure the instrument is calibrated immediately prior to analysis using a known standard to achieve mass accuracy within 5 ppm.
- **Data Analysis:** Compare the measured exact mass to the theoretical mass calculated for the proposed formula $C_7H_6ClNO_3$. Analyze the isotopic pattern for the molecular ion.

Expected Data and Interpretation

The analysis by HRMS is expected to confirm the molecular formula through a precise mass match and the characteristic chlorine isotope pattern.

Ion	Theoretical Exact Mass	Expected Observation
[M]	187.00362	N/A (in ESI)
[M+H] ⁺	188.01140	A strong signal at m/z 188.0114 ± 5 ppm
[M+2+H] ⁺	190.00845	A signal at m/z 190.0085 with ~32% the intensity of the [M+H] ⁺ peak
[M-H] ⁻	186.00417	A strong signal at m/z 186.0042 ± 5 ppm
[M+2-H] ⁻	188.00122	A signal at m/z 188.0012 with ~32% the intensity of the [M- H] ⁻ peak

Key Interpretive Point: The presence of a single chlorine atom results in two prominent peaks for the molecular ion, separated by approximately 2 Da. The peak corresponding to the ³⁵Cl isotope ([M]) and the peak for the ³⁷Cl isotope ([M+2]) will appear in an intensity ratio of roughly 3:1. Observing this pattern is a crucial first confirmation of the structure.

NMR Spectroscopy: Assembling the Molecular Framework

Causality: While MS provides the formula, NMR spectroscopy reveals the atomic connectivity. ¹H NMR identifies the number and chemical environment of hydrogen atoms, while ¹³C NMR does the same for the carbon skeleton. Together, they provide an unambiguous map of the molecule's structure.^{[8][9]}

Caption: Structure of **5-Chloro-2-methoxyisonicotinic acid**.

Protocol: ¹H and ¹³C NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the compound in ~0.6 mL of a deuterated solvent (e.g., DMSO-d₆ or CDCl₃). DMSO-d₆ is often preferred for carboxylic acids to ensure the acidic proton is observable.

- Instrumentation: Use a 400 MHz or higher field NMR spectrometer.
- ^1H NMR Acquisition: Acquire a standard proton spectrum with 16-32 scans. Reference the spectrum to the residual solvent peak or internal standard (TMS).
- ^{13}C NMR Acquisition: Acquire a proton-decoupled carbon spectrum. A larger number of scans (e.g., 1024 or more) will be necessary due to the lower natural abundance of ^{13}C .

Expected ^1H NMR Data and Interpretation (in DMSO- d_6)

The ^1H NMR spectrum is predicted to be simple and highly informative, with three distinct signals in the primary region and one for the carboxylic acid.

Predicted Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~13.5	broad singlet	1H	COOH	The acidic proton of the carboxylic acid is typically deshielded and exchanges, leading to a broad signal.
~8.6	singlet	1H	H-6 (aromatic)	Proton adjacent to nitrogen and ortho to the chloro group. Highly deshielded.
~7.9	singlet	1H	H-3 (aromatic)	Proton positioned between the methoxy and carboxylic acid groups.
~3.9	singlet	3H	-OCH ₃	Methoxy group protons are in a single environment and appear as a sharp singlet.

Key Interpretive Point: The presence of two singlets in the aromatic region is a strong indicator of a 2,3,4,5-tetrasubstituted pyridine ring where the two remaining protons have no adjacent proton neighbors to couple with.

Expected ¹³C NMR Data and Interpretation (in DMSO-d₆)

The ^{13}C NMR spectrum will confirm the presence of all seven unique carbon atoms in the molecule.

Predicted Shift (δ , ppm)	Assignment	Rationale
~165	C-7 (COOH)	Carboxylic acid carbonyl carbons are highly deshielded. [10]
~162	C-2 (C-O)	Aromatic carbon attached to the electronegative oxygen of the methoxy group.
~150	C-6 (C-H)	Aromatic carbon adjacent to nitrogen.
~145	C-4 (C-COOH)	Aromatic carbon attached to the carboxylic acid.
~125	C-5 (C-Cl)	Aromatic carbon attached to chlorine; its shift is influenced by the halogen.
~115	C-3 (C-H)	Aromatic carbon shielded by adjacent electron-donating groups.
~55	C-8 (-OCH ₃)	Methoxy carbon, typically found in this region.

Infrared Spectroscopy: Functional Group Verification

Causality: IR spectroscopy provides rapid and definitive confirmation of the key functional groups proposed by the MS and NMR data, particularly the carboxylic acid and the C-O/C-Cl bonds.[\[11\]](#) It serves as an excellent and rapid confirmatory technique.

Protocol: Fourier-Transform Infrared (FTIR) Spectroscopy

- **Sample Preparation:** Place a small amount of the solid sample directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
- **Instrumentation:** Use a standard FTIR spectrometer.
- **Acquisition:** Collect the spectrum over a range of 4000 to 500 cm^{-1} . Perform a background scan immediately prior to the sample scan.
- **Data Analysis:** Identify characteristic absorption bands corresponding to the molecule's functional groups.

Expected Data and Interpretation

The IR spectrum will display several characteristic absorption bands that validate the structure.

Wavenumber (cm^{-1})	Intensity	Vibration Type	Assignment
3300 - 2500	Strong, Broad	O-H Stretch	Carboxylic Acid O-H
~1710	Strong, Sharp	C=O Stretch	Carboxylic Acid C=O[12]
1600, 1480	Medium	C=C/C=N Stretch	Pyridine Ring Skeletal Vibrations
~1250	Strong	C-O Stretch	Aryl-Alkyl Ether (C-O-CH ₃)
850 - 750	Medium-Strong	C-Cl Stretch	Aryl-Chloride Bond[13]

Conclusion: A Triad of Evidence for Unambiguous Elucidation

The structural elucidation of **5-Chloro-2-methoxyisonicotinic acid** is definitively achieved through the synergistic application of mass spectrometry, NMR spectroscopy, and infrared spectroscopy.

- HRMS confirms the elemental formula $C_7H_6ClNO_3$ and validates the presence of chlorine via its distinct isotopic signature.
- 1H and ^{13}C NMR provide an unambiguous map of the atomic connectivity, confirming the 2,4,5-substitution pattern on the pyridine ring and the identity of the methoxy and carboxylic acid groups.
- FTIR offers rapid, orthogonal confirmation of these critical functional groups.

By following the integrated workflow and protocols outlined in this guide, researchers and drug development professionals can achieve the highest level of confidence in the structure of this valuable synthetic intermediate, ensuring the integrity and success of their scientific programs.

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